

H-Asp(OtBu)-OMe.HCl: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *H-Asp(OtBu)-OMe.HCl*

Cat. No.: *B555412*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **H-Asp(OtBu)-OMe.HCl** (L-Aspartic acid α -methyl ester β -tert-butyl ester hydrochloride), a common reagent in peptide synthesis and other areas of chemical research. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining the integrity of experimental work.

Chemical and Physical Properties


H-Asp(OtBu)-OMe.HCl is a derivative of L-aspartic acid where the side chain carboxylic acid is protected as a tert-butyl ester and the alpha-carboxylic acid is protected as a methyl ester. This protection scheme is common in solid-phase peptide synthesis (SPPS).

| Property | Data |
|-------------------|---|
| CAS Number | 2673-19-0 |
| Molecular Formula | C ₉ H ₁₈ ClNO ₄ |
| Molecular Weight | 239.70 g/mol |
| Appearance | White to off-white solid/powder |
| Melting Point | 170-175 °C |
| Solubility | Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone |

Hazard Identification and GHS Classification

While specific toxicity data for **H-Asp(OtBu)-OMe.HCl** is not readily available, the compound is classified based on its potential hazards. The parent compound, L-aspartic acid, has low acute toxicity. However, as a chemical reagent, **H-Asp(OtBu)-OMe.HCl** should be handled with care.

GHS Pictograms:

 alt text

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological Data

Specific quantitative toxicity data for **H-Asp(OtBu)-OMe.HCl** is not available. The data for the parent compound, L-aspartic acid, is provided for reference. It is important to note that the toxicological properties of the derivative may differ.

| Substance | Test Type | Species | Route | Value |
|-----------------|-----------|---------|--------|---------------|
| L-Aspartic Acid | LD50 | Rat | Oral | > 5,000 mg/kg |
| L-Aspartic Acid | LD50 | Rabbit | Dermal | > 5,000 mg/kg |

At very high concentrations, aspartate can act as an excitotoxin, leading to neuronal damage through overstimulation of NMDA receptors.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **H-Asp(OtBu)-OMe.HCl** to minimize exposure.

| Protection Type | Recommended Equipment |
|------------------------|---|
| Eye/Face Protection | Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield may be appropriate for larger quantities or when there is a risk of splashing. |
| Skin Protection | Chemical-resistant, impervious gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron should be worn. Ensure gloves are inspected prior to use and removed correctly. |
| Respiratory Protection | For operations that may generate dust or aerosols, a NIOSH-approved respirator with a particulate filter (e.g., N95) or a full-face respirator should be used if exposure limits are exceeded. Work should be conducted in a well-ventilated area, preferably a chemical fume hood. |

First Aid Measures

In the event of exposure, immediate action is critical.

| Exposure Route | First Aid Protocol |
|----------------|---|
| Inhalation | Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. |
| Skin Contact | Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. |

Storage and Disposal

Proper storage and disposal are essential for safety and to maintain the quality of the reagent.

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area. Recommended storage temperatures are typically 4°C for short-term and -20°C for long-term storage, away from moisture.
- Disposal: Dispose of waste in accordance with local,
- To cite this document: BenchChem. [H-Asp(OtBu)-OMe.HCl: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b555412#h-asp-otbu-ome-hcl-safety-and-handling-precautions\]](https://www.benchchem.com/product/b555412#h-asp-otbu-ome-hcl-safety-and-handling-precautions)

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